Technical Support Center: Rezvilutamide and ATM Gene Mutations

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Compound of Interest	
Compound Name:	*Rezvilutamide*
CAS No.:	*1572045-62-5*
Cat. No.:	*B8201621*

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This technical support guide is designed for researchers, scientists, and drug development professionals investigating the efficacy of **Rezvilutamide** in the context of ATM gene mutations in prostate cancer.

Frequently Asked Questions (FAQs)

Q1: What is the established mechanism of action for **Rezvilutamide**?

A1: **Rezvilutamide**, also known as SHR3680, is a potent, non-steroidal second-generation androgen receptor (AR) antagonist.[1] Its primary mechanism of action is to competitively bind to the ligand-binding domain of the AR, which prevents the binding of androgens like testosterone and dihydrotestosterone (DHT).[1] This inhibition blocks the subsequent translocation of the AR to the cell nucleus, thereby halting the transcription of androgen-responsive genes that are crucial for the proliferation and survival of prostate cancer cells.[1] Preclinical and clinical studies have demonstrated that **Rezvilutamide** effectively inhibits AR signaling, leading to significant reductions in prostate-specific antigen (PSA) levels.[1][2]

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Q2: Is there clinical evidence suggesting that ATM gene mutations can affect **Rezvilutamide** efficacy?

A2: Direct clinical evidence from large-scale trials is limited. However, a case report has documented a patient with metastatic hormone-sensitive prostate cancer (mHSPC) and an ATM gene mutation who initially responded to **Rezvilutamide** treatment, as indicated by a drop in PSA levels. Despite this initial response, the patient's disease later progressed, suggesting that the ATM mutation might contribute to a divergent or acquired resistance to **Rezvilutamide**. This observation highlights the importance of genetic testing in predicting and monitoring treatment responses.

Q3: What is the biological rationale for a potential link between ATM mutations and **Rezvilutamide** efficacy?

A3: The rationale lies in the intricate crosstalk between the androgen receptor (AR) signaling pathway and the DNA damage response (DDR) pathway, in which ATM is a critical kinase. The AR signaling pathway has been shown to regulate the transcription of several DNA repair genes. By inhibiting AR signaling, **Rezvilutamide** may indirectly affect the expression of these genes, potentially impairing the cell's ability to repair DNA damage. In cells with a pre-existing defect in the DDR pathway due to an ATM mutation, this could lead to synthetic lethality and an initial robust response. Conversely, cancer cells might develop resistance by upregulating other compensatory DNA repair pathways or through mechanisms that bypass the need for AR signaling for survival. For instance, in the context of enzalutamide resistance, upregulation of N-Myc and EZH2 has been shown to upregulate ATM, suggesting a complex feedback loop.

Troubleshooting Guide

Problem 1: Inconsistent or reduced **Rezvilutamide** efficacy in prostate cancer cell lines with known ATM mutations.

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Possible Cause	Suggested Troubleshooting Steps
Cell line heterogeneity or misidentification.	1. Verify the identity of the cell lines using short tandem repeat (STR) profiling.2. Confirm the presence and type of the ATM mutation through sequencing.3. Assess the baseline AR expression levels in your cell lines, as this can influence the response to AR antagonists.
Development of acquired resistance.	1. Culture the cells in the presence of gradually increasing concentrations of Rezvilutamide to select for resistant populations and investigate the molecular changes.2. Analyze the expression of AR and its splice variants (e.g., AR-V7), as they can mediate resistance to AR-targeted therapies.3. Investigate the activation of bypass signaling pathways, such as the glucocorticoid receptor (GR) pathway, which has been implicated in resistance to enzalutamide.
Compensation by other DNA repair pathways.	1. Assess the expression and activity of other key DDR proteins, such as ATR and members of the homologous recombination (HR) and non-homologous end joining (NHEJ) pathways.2. Consider combination therapies. For instance, in vitro models of ATM-deficient prostate cancer have shown sensitivity to ATR inhibitors.

Problem 2: Unexpectedly high cell survival in ATM-mutant patient-derived xenografts (PDXs) treated with **Rezvilutamide**.

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Possible Cause	Suggested Troubleshooting Steps
Tumor microenvironment factors.	1. Analyze the tumor microenvironment for factors that could promote cell survival and resistance, such as specific cytokines or growth factors.2. Consider co-culturing cancer cells with stromal cells to better mimic the in vivo environment in subsequent in vitro experiments.
In vivo selection for resistant clones.	1. Perform genomic and transcriptomic analysis of the resistant tumors to identify potential new mutations or changes in gene expression profiles compared to the pre-treatment tumors.2. Isolate and culture cells from the resistant tumors to establish new cell lines for further in vitro investigation of resistance mechanisms.
Suboptimal drug dosage or delivery.	1. Verify the concentration of Rezvilutamide in the plasma of the treated animals to ensure it is within the therapeutic range.2. Assess the intratumoral drug concentration if technically feasible.

Quantitative Data Summary

The following tables summarize the available quantitative data from the CHART trial for **Rezvilutamide** and data related to PSA response. Note that this trial did not specifically report on outcomes based on ATM mutation status.

Table 1: Efficacy of **Rezvilutamide** in the CHART Trial (High-Volume mHSPC)

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Endpoint	Rezvilutamide + ADT	Bicalutamide + ADT	Hazard Ratio (95% CI)	p-value
Median Radiographic Progression-Free Survival	Not Reached	25.1 months	0.44 (0.33–0.58)	<0.0001
Median Overall Survival	Not Reached	Not Reached	0.58 (0.44–0.77)	0.0001

Data from the interim analyses of the CHART trial.

Table 2: PSA Response to **Rezvilutamide** in Different Studies

Study Population	PSA Response Metric	Percentage of Patients	Timepoint
High-Volume mHSPC (CHART trial)	PSA < 0.2 ng/mL	68.7%	12 weeks
Non-chemotherapy patients (Multicenter trial)	PSA reduction ≥ 50%	75.7%	12 weeks
Low-Volume mHSPC (Real-world study)	PSA decline ≥90% (PSA90)	75%	3 months
Low-Volume mHSPC (Real-world study)	Undetectable PSA (<0.2 ng/mL)	54%	3 months

Data compiled from multiple sources.

Experimental Protocols

1. Detection of ATM Gene Mutations

- Methodology: The National Comprehensive Cancer Network (NCCN) guidelines recommend germline and/or somatic testing for homologous recombination repair (HRR) genes, including

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ATM, in patients with metastatic castration-resistant prostate cancer (mCRPC).

- Germline Testing: Typically performed on blood or saliva samples to identify inherited mutations.
- Somatic Testing: Performed on tumor tissue (formalin-fixed paraffin-embedded - FFPE) or circulating tumor DNA (ctDNA) from a liquid biopsy to identify mutations within the tumor itself.

- Technique: Next-generation sequencing (NGS) based panels are commonly used to test for mutations in a panel of HRR genes.

2. Assessment of Homologous Recombination Repair (HRR) Competency

- Methodology: The functional status of the HRR pathway can be assessed through various methods.
  - Genomic Scar Assays: These assays analyze patterns of genomic instability, such as loss of heterozygosity (LOH), telomeric allelic imbalance (TAI), and large-scale state transitions (LST), which are characteristic of HRR deficiency.
  - RAD51 Foci Formation Assay: This immunofluorescence-based assay measures the formation of RAD51 foci in the nucleus of cells upon induction of DNA damage. A reduced ability to form RAD51 foci is indicative of a deficient HRR pathway.
- Workflow:
  - Culture prostate cancer cells on coverslips.
  - Induce DNA double-strand breaks (e.g., using ionizing radiation or a radiomimetic drug).
  - Fix and permeabilize the cells.
  - Incubate with a primary antibody against RAD51.
  - Incubate with a fluorescently labeled secondary antibody.

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- Visualize and quantify the number of RAD51 foci per nucleus using fluorescence microscopy.

3. Co-Immunoprecipitation (Co-IP) to Investigate AR and DDR Protein Interactions

- Objective: To determine if the androgen receptor physically interacts with proteins of the DNA damage repair pathway.
- Protocol Outline:
  - Cell Lysis: Lyse prostate cancer cells with a non-denaturing lysis buffer (e.g., RIPA buffer or a buffer with 0.5% NP-40) supplemented with protease and phosphatase inhibitors to preserve protein-protein interactions.
  - Pre-clearing: Incubate the cell lysate with protein A/G beads to reduce non-specific binding.
  - Immunoprecipitation: Incubate the pre-cleared lysate with an antibody specific to the protein of interest (e.g., anti-AR or anti-ATM). A negative control with a non-specific IgG antibody should be included.
  - Complex Capture: Add protein A/G beads to the lysate-antibody mixture to capture the antibody-protein complexes.
  - Washing: Wash the beads several times with lysis buffer to remove non-specifically bound proteins.
  - Elution: Elute the protein complexes from the beads using an elution buffer or by boiling in SDS-PAGE sample buffer.
  - Analysis: Analyze the eluted proteins by Western blotting using antibodies against the potential interacting partners (e.g., probe for ATM in an AR immunoprecipitation, and vice-versa).

Signaling Pathways and Experimental Workflows

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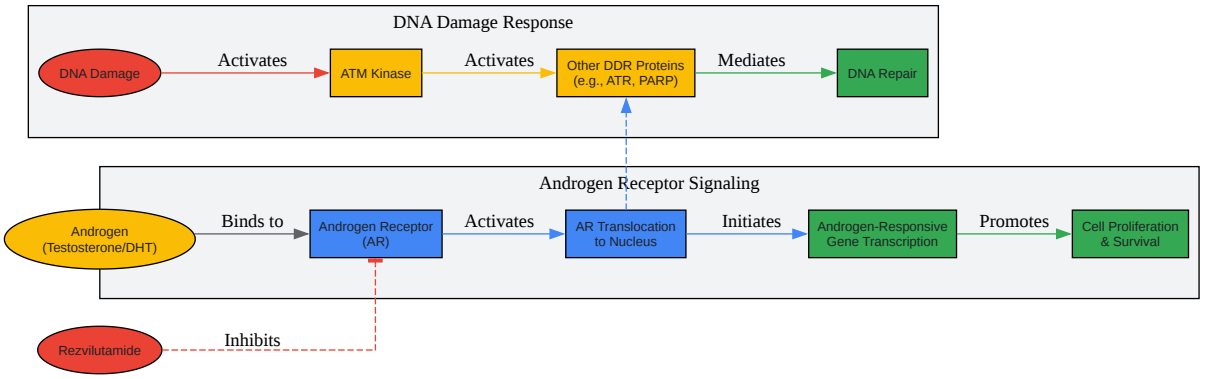

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Caption: Interaction between Androgen Receptor signaling and the DNA Damage Response pathway.

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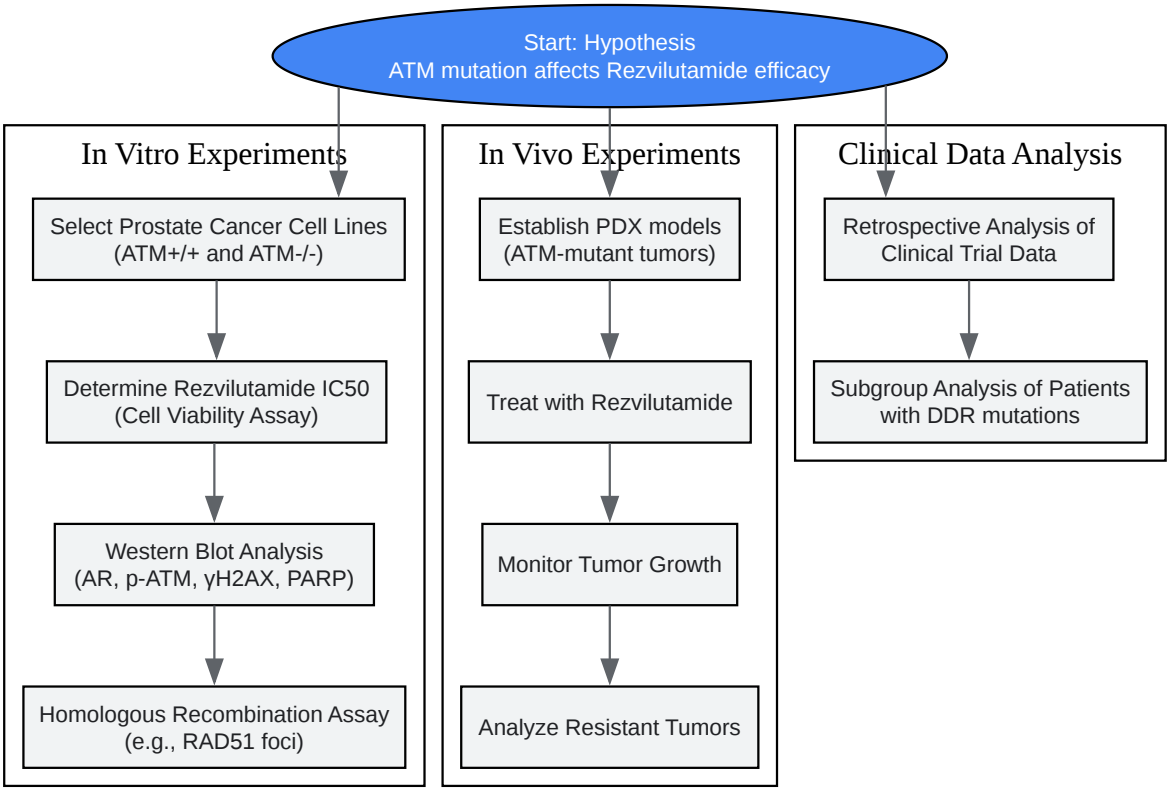

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Caption: Experimental workflow to investigate the impact of ATM mutations on **Rezvilutamide** efficacy.

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References

- 1. What is the mechanism of Rezvilutamide? [synapse.patsnap.com]
- 2. Case report and literature review of rezvilutamide in the treatment of hormone-sensitive prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]

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